

A Comprehensive Technical Guide to the Safe Handling of 2,2'-Dithiodibenzoic Acid

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Compound of Interest

Compound Name: 2,2'-Dithiodibenzoic acid

Cat. No.: B123356

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling precautions for **2,2'-Dithiodibenzoic acid**. The information is intended to support researchers, scientists, and professionals in the drug development field in maintaining a safe laboratory environment.

Hazard Identification and Classification

2,2'-Dithiodibenzoic acid is classified as a hazardous substance. It is crucial to understand its potential risks to ensure proper handling and storage. The primary hazards are skin and eye irritation, and it may cause an allergic skin reaction.^{[1][2][3]} In case of fire, it can decompose and produce corrosive fumes, including sulfur oxides.^{[1][4][5]}

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications for **2,2'-Dithiodibenzoic acid**:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.[1][2]
Eye Irritation	2A	H319: Causes serious eye irritation.[1][2]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[1][4]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation.[1][3]

Physical and Chemical Properties

Understanding the physical and chemical properties of **2,2'-Dithiodibenzoic acid** is essential for safe handling and storage.

Property	Value
Appearance	White to yellow powder[1][5]
Molecular Formula	C14H10O4S2[1]
Molecular Weight	306.36 g/mol [6]
Melting Point	287 - 290 °C[1][5]
Solubility	Insoluble in water[1][5]
Stability	Stable under normal temperatures and pressures.[7][8]

Safe Handling and Storage

To minimize risks, adhere to the following handling and storage procedures:

Handling:

- Work in a well-ventilated area to avoid dust formation and inhalation.[\[4\]](#)[\[9\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[2\]](#)[\[4\]](#)[\[9\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)[\[9\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[9\]](#)
- Use non-sparking tools and prevent the build-up of electrostatic charge.[\[4\]](#)
- No open flames should be present in the handling area.[\[1\]](#)[\[4\]](#)

Storage:

- Store in a cool, dry, well-ventilated area.[\[9\]](#)[\[10\]](#)
- Keep containers tightly closed when not in use.[\[9\]](#)[\[10\]](#)
- Store separately from strong oxidants.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Ensure the storage area has no access to drains or sewers.[\[4\]](#)[\[5\]](#)

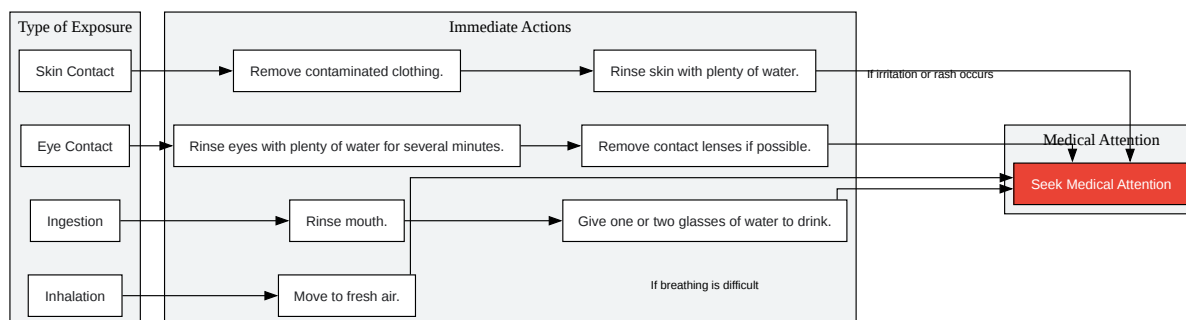
Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,2'-Dithiodibenzoic acid**:

PPE Type	Specification
Eye/Face Protection	Safety glasses or chemical safety goggles.[1][4][9]
Skin Protection	Protective gloves (e.g., nitrile rubber) and a lab coat.[1][4][9]
Respiratory Protection	If dust is generated, use a particulate filter respirator adapted to the airborne concentration of the substance.[1][4][5]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

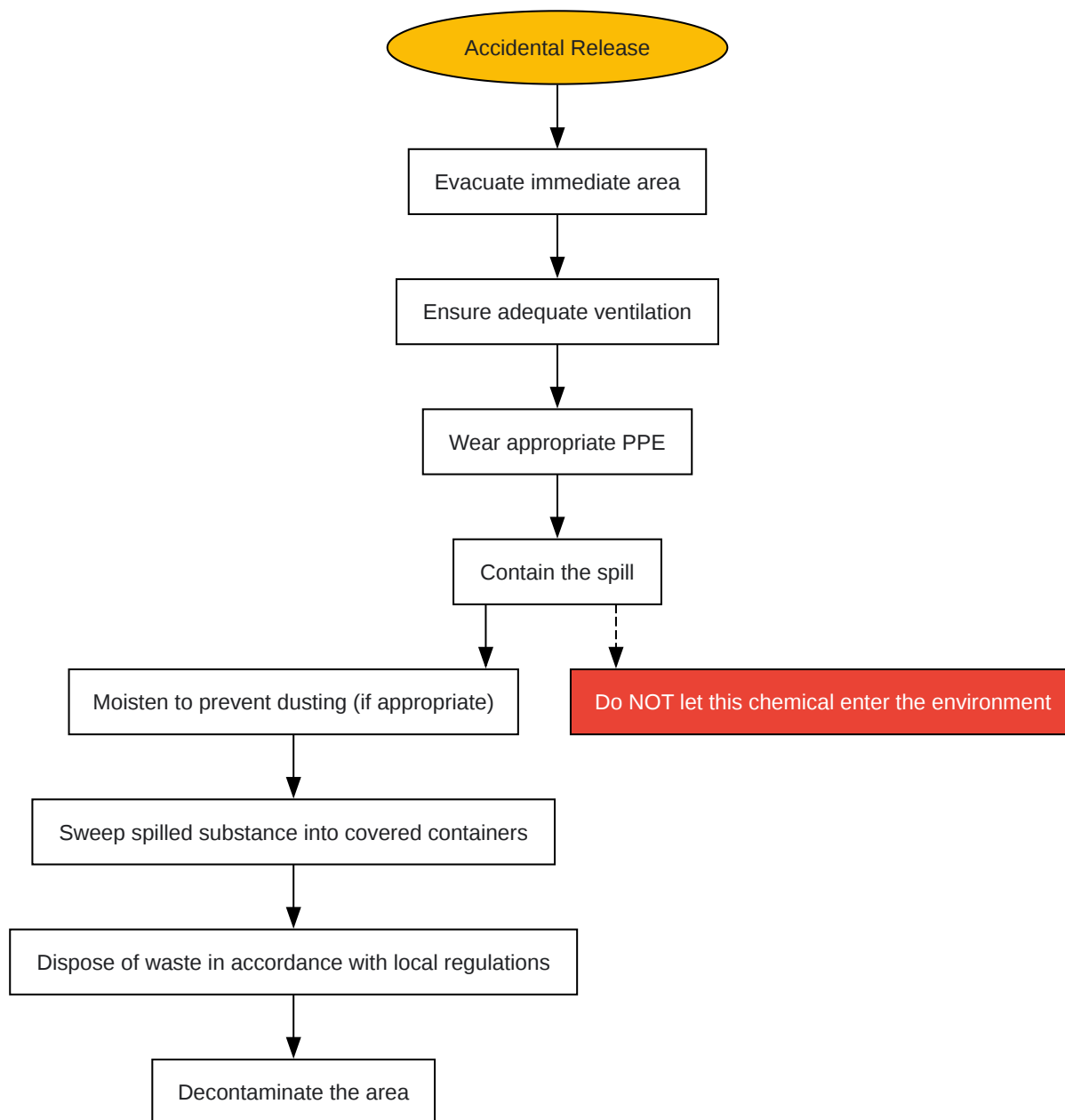


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Caption: First aid procedures for different exposure routes.

Accidental Release Measures

In case of a spill, follow these procedures to ensure safety and containment.



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Caption: Workflow for responding to an accidental spill.

Toxicological Information

Acute toxicity data is essential for understanding the potential health effects of short-term exposure.

Toxicity Data	Value	Species	Route
LD50 (Lethal Dose, 50%)	367 mg/kg[10]	Mouse	Intraperitoneal

Experimental Protocol: Acute Oral Toxicity (LD50) Determination

While the cited LD50 value was determined via the intraperitoneal route, a standard protocol for acute oral toxicity testing, such as those outlined by the Organisation for Economic Co-operation and Development (OECD), provides a framework for assessing the toxicity of a substance. The following is a generalized methodology based on OECD Guidelines (e.g., 420, 423, or 425).[4]

Objective: To determine the median lethal dose (LD50) of a test substance after a single oral administration.

Materials:

- Test substance: **2,2'-Dithiodibenzoic acid**
- Experimental animals: Healthy, young adult rodents (e.g., rats or mice), typically of a single sex (females are often used).[3][10]
- Vehicle for administration (if necessary, e.g., water or other inert solvent).
- Gavage needles and syringes.

- Animal cages and appropriate housing conditions.

Methodology:

- Animal Acclimatization: Animals are acclimatized to the laboratory conditions for at least 5 days before the study.
- Fasting: Animals are fasted overnight (for rats) or for 3-4 hours (for mice) before dosing, with water available ad libitum.[10]
- Dose Preparation: The test substance is prepared at the desired concentrations in the vehicle.
- Administration: A single dose of the test substance is administered to the animals by oral gavage.[10] The volume administered is typically kept low (e.g., not exceeding 1 mL/100g body weight for aqueous solutions in rodents).[4]
- Observation: Animals are observed for mortality and clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior) at regular intervals for at least 14 days.[10]
- Body Weight: Individual animal weights are recorded before dosing and at least weekly thereafter.
- Necropsy: All animals (those that die during the study and those euthanized at the end) undergo a gross necropsy to identify any pathological changes.
- Data Analysis: The LD50 is calculated using a statistically appropriate method based on the mortality data.

This guide is intended for informational purposes and should be supplemented with a thorough review of the specific Safety Data Sheet (SDS) for **2,2'-Dithiodibenzoic acid** and adherence to all institutional and regulatory safety protocols.

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